

Application Notes and Protocols for Preparing HMR 1556 Stock Solutions

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Compound of Interest

Compound Name: HMR 1556

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This document provides detailed application notes and protocols for the preparation of **HMR 1556** stock solutions for various experimental applications. **HMR 1556** is a potent and selective blocker of the slowly activating delayed rectifier potassium current (IKs), making it a valuable tool in cardiovascular research.

Chemical Properties of HMR 1556

A summary of the key chemical and physical properties of **HMR 1556** is provided in the table below.

Property	Value
Chemical Name	N-[(3R,4S)-3,4-Dihydro-3-hydroxy-2,2-dimethyl-6-(4,4,4-trifluorobutoxy)-2H-1-benzopyran-4-yl]-N-methylmethanesulfonamide[1]
Molecular Weight	411.44 g/mol [1]
Formula	C17H24F3NO5S[1]
Purity	≥98% (HPLC)[1]
CAS Number	223749-46-0[1]
Appearance	Solid
Storage (Solid)	Room Temperature[1]

Solubility and Stock Solution Preparation

HMR 1556 exhibits good solubility in dimethyl sulfoxide (DMSO). The following table summarizes the solubility data and provides calculations for preparing common stock solution concentrations.

Solvent	Maximum Concentration (mg/mL)	Maximum Concentration (mM)
DMSO	41.14	100

Data based on a molecular weight of 411.44 g/mol .[1]

Recommended Stock Solution Concentrations and Volumes:

Desired Stock Concentration	Volume of DMSO to add to:	
1 mg of HMR 1556	5 mg of HMR 1556	
1 mM	2.43 mL	12.15 mL
5 mM	0.49 mL	2.43 mL
10 mM	0.24 mL	1.22 mL
16 mM	0.15 mL	0.76 mL

Experimental Protocol: Preparation of a 10 mM HMR 1556 Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **HMR 1556** in DMSO.

Materials:

- **HMR 1556** (solid)
- Dimethyl sulfoxide (DMSO), anhydrous
- Sterile microcentrifuge tubes or vials
- Calibrated pipettes and sterile tips
- Vortex mixer
- Balance

Procedure:

- **Weighing the Compound:** Accurately weigh out the desired amount of **HMR 1556**. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.11 mg of **HMR 1556**.
- **Solvent Addition:** Add the appropriate volume of anhydrous DMSO to the vial containing the **HMR 1556**. For 4.11 mg of **HMR 1556**, add 1 mL of DMSO.

- **Dissolution:** Vortex the solution until the **HMR 1556** is completely dissolved. Gentle warming (e.g., in a 37°C water bath) may be used to aid dissolution if necessary.
- **Aliquoting:** Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. This will minimize freeze-thaw cycles.
- **Storage:** Store the aliquots at -20°C for up to one year or at -80°C for up to two years.[2]

Note on Final Experimental Concentrations: The final concentration of DMSO in the experimental medium should be kept low (typically $\leq 0.1\%$) to avoid solvent-induced effects.[3]

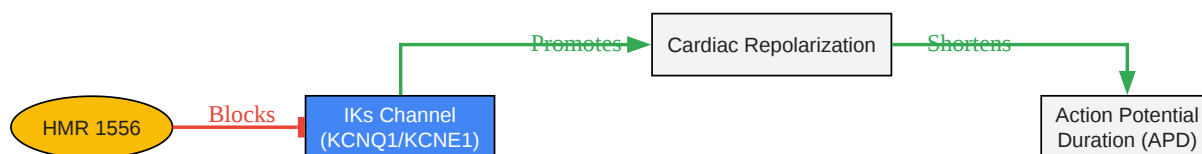
Mechanism of Action and Signaling Pathway

HMR 1556 is a potent and selective blocker of the IKs potassium channel, which is composed of the KCNQ1 (α -subunit) and KCNE1 (β -subunit) proteins.[4] This channel plays a crucial role in the repolarization phase of the cardiac action potential. By blocking the IKs current, **HMR 1556** prolongs the action potential duration. Its high selectivity makes it a valuable tool for studying the specific role of IKs in cardiac electrophysiology.[5][6]

The IC₅₀ values for **HMR 1556** inhibition of IKs have been determined in various species:

- Canine ventricular myocytes: 10.5 nM[1][2][5][6]
- Guinea pig ventricular myocytes: 34 nM[1][2][7]
- Human atrial myocytes: 6.8 nM[8]

HMR 1556 shows significantly lower potency for other cardiac ion channels, highlighting its selectivity.[5][6][9]

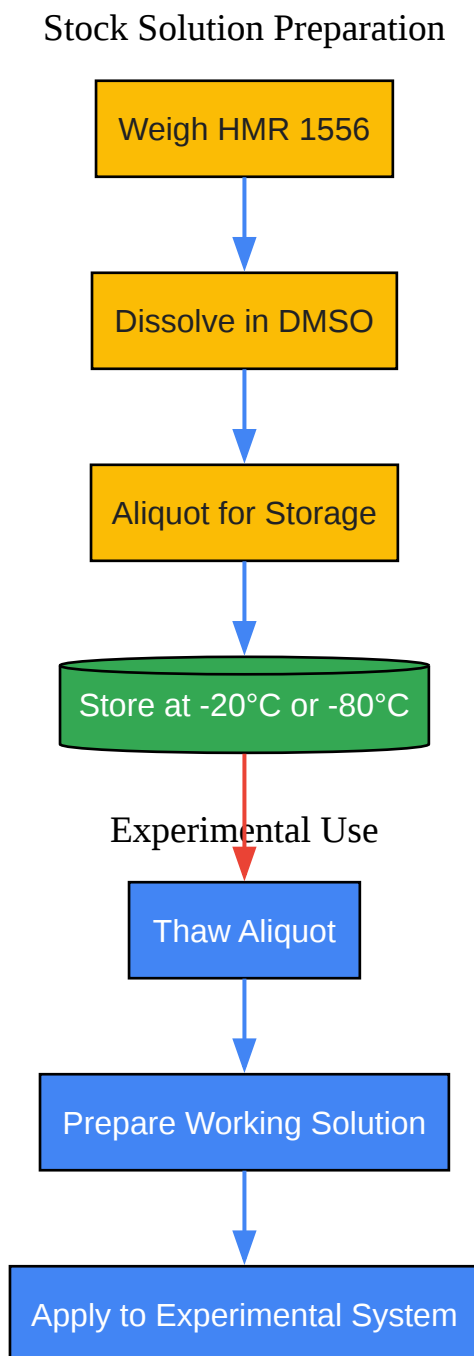


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Caption: Mechanism of action of **HMR 1556**.

Experimental Workflow

The following diagram illustrates the general workflow for preparing and using **HMR 1556** stock solutions in experiments.



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Caption: Workflow for **HMR 1556** stock solution preparation and use.

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